

A Researcher's Guide to Negative Control Experiments for FSLLRY-NH2 Studies

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Compound of Interest

Compound Name: FSLLRY-NH2

Cat. No.: B568837

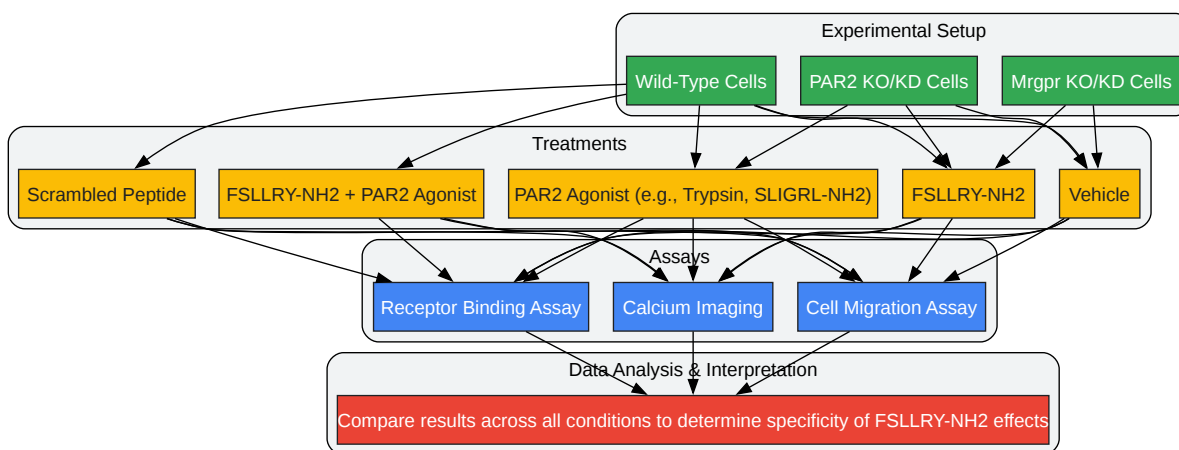
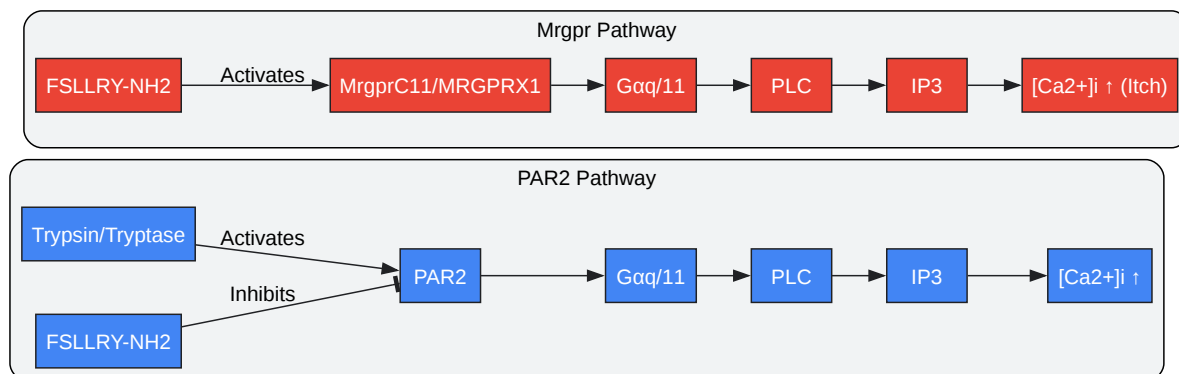
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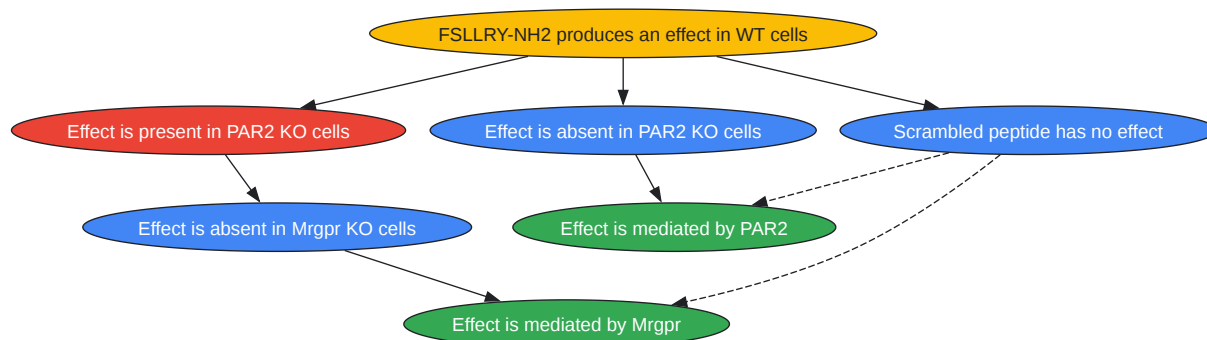
For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of essential negative control experiments for studies involving the peptide **FSLLRY-NH2**. Proper controls are critical for interpreting data accurately, particularly given the multifaceted nature of this peptide as both a Protease-Activated Receptor 2 (PAR2) antagonist and a Mas-related G protein-coupled receptor (Mrgpr) agonist. This document outlines various negative control strategies, compares **FSLLRY-NH2** with alternative compounds, and provides detailed experimental protocols and data presentation formats to ensure the robustness of your research findings.

Understanding the Signaling Pathways of FSLLRY-NH2

FSLLRY-NH2 is primarily recognized as a selective antagonist of PAR2, a G protein-coupled receptor (GPCR) involved in inflammation and pain. However, recent studies have revealed that it also functions as an agonist for MrgprC11 in mice and its human ortholog, MRGPRX1, which are implicated in itch sensation.[1] Both pathways converge on the activation of Gαq/11, leading to the stimulation of Phospholipase C (PLC), subsequent production of inositol trisphosphate (IP3), and the release of intracellular calcium.[1]





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References

- 1. FSLLRY-NH2, a protease-activated receptor 2 (PAR2) antagonist, activates mas-related G protein-coupled receptor C11 (MrgprC11) to induce scratching behaviors in mice - PubMed [pubmed.ncbi.nlm.nih.gov]
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